

commercial availability of (1S,2R)-2-methylcyclohexanamine HCl

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (1S,2R)-2-methylcyclohexanamine
hydrochloride

CAS No.: 79389-39-2

Cat. No.: B591490

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In-Depth Technical Guide: (1S,2R)-2-methylcyclohexanamine HCl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, chemical properties, and synthetic methodologies related to **(1S,2R)-2-methylcyclohexanamine hydrochloride**. This chiral amine serves as a critical building block in asymmetric synthesis, particularly in the development of novel pharmaceutical agents.

Commercial Availability

(1S,2R)-2-methylcyclohexanamine HCl is commercially available from various chemical suppliers. It is advisable to contact suppliers directly to obtain the most current information on stock, pricing, and available grades.

Physicochemical and Spectroscopic Data

While a comprehensive Certificate of Analysis with complete quantitative data for (1S,2R)-2-methylcyclohexanamine HCl is not readily available in the public domain, the following table summarizes key physicochemical properties based on available information. Researchers should obtain lot-specific data from their supplier.

Property	Value	Source
CAS Number	79389-39-2	ChemicalBook[1]
Molecular Formula	C ₇ H ₁₆ ClN	BenchChem
Molecular Weight	149.66 g/mol	Cenmed[2]
Purity	Typically ≥97%	BenchChem[3]

Spectroscopic Data:

Detailed spectroscopic data such as ¹H NMR, ¹³C NMR, IR, and mass spectrometry for (1S,2R)-2-methylcyclohexanamine HCl are not consistently provided by all suppliers. However, general characteristics can be inferred from the structure and related compounds. For definitive structural elucidation and purity assessment, it is essential to acquire and interpret these spectra on the specific lot of material being used. A general guide for the expected spectroscopic features can be found in technical resources for similar cyclohexylamine derivatives.[4]

Synthesis and Chiral Resolution

The synthesis of enantiomerically pure (1S,2R)-2-methylcyclohexanamine HCl typically involves the resolution of a racemic mixture of 2-methylcyclohexanamine. A common and effective method for chiral resolution is through the formation of diastereomeric salts with a chiral resolving agent.

Experimental Protocol: Chiral Resolution of (±)-cis/trans-2-methylcyclohexanamine

This protocol provides a general framework for the chiral resolution of a racemic mixture of 2-methylcyclohexanamine. The principles can be adapted to specifically isolate the (1S,2R)-enantiomer.

1. Diastereomeric Salt Formation:

- Principle: A racemic mixture of the amine is reacted with an enantiomerically pure chiral acid, such as tartaric acid or mandelic acid, to form a pair of diastereomeric salts.^{[5][6]} These salts have different physical properties, most notably solubility, which allows for their separation by fractional crystallization.^{[5][6]}
- Procedure:
 - Dissolve the racemic 2-methylcyclohexanamine in a suitable solvent (e.g., ethanol, methanol, or a mixture of solvents).
 - Add an equimolar amount of the chiral resolving agent (e.g., L-(+)-tartaric acid) dissolved in the same solvent.
 - Allow the solution to cool slowly to promote the crystallization of the less soluble diastereomeric salt.
 - Collect the crystals by filtration. The specific diastereomer that crystallizes will depend on the resolving agent and solvent system used. Multiple recrystallizations may be necessary to achieve high diastereomeric purity.

2. Liberation of the Free Amine:

- Principle: The purified diastereomeric salt is treated with a base to neutralize the chiral acid and liberate the free enantiomerically enriched amine.
- Procedure:
 - Suspend the crystalline diastereomeric salt in water.
 - Add a strong base, such as sodium hydroxide (NaOH) or potassium hydroxide (KOH), until the solution is alkaline.
 - Extract the liberated free amine into an organic solvent (e.g., diethyl ether, dichloromethane).

- Dry the organic extract over an anhydrous drying agent (e.g., Na_2SO_4 , MgSO_4) and remove the solvent under reduced pressure.

3. Formation of the Hydrochloride Salt:

- Principle: The enantiomerically pure free amine is reacted with hydrochloric acid to form the stable hydrochloride salt.
- Procedure:
 - Dissolve the purified (1S,2R)-2-methylcyclohexanamine in a suitable anhydrous organic solvent (e.g., diethyl ether, isopropanol).
 - Add a solution of hydrogen chloride (HCl) in the same or a compatible solvent.
 - The **(1S,2R)-2-methylcyclohexanamine hydrochloride** will precipitate out of the solution.
 - Collect the solid by filtration, wash with a small amount of cold solvent, and dry under vacuum.

Applications in Drug Development

As a chiral building block, (1S,2R)-2-methylcyclohexanamine HCl is a valuable starting material for the synthesis of complex molecules with specific stereochemistry. The precise orientation of the methyl and amino groups on the cyclohexane ring can be crucial for the biological activity and selectivity of a drug candidate. Its applications are found in the development of therapeutics targeting various conditions, including neurological disorders.

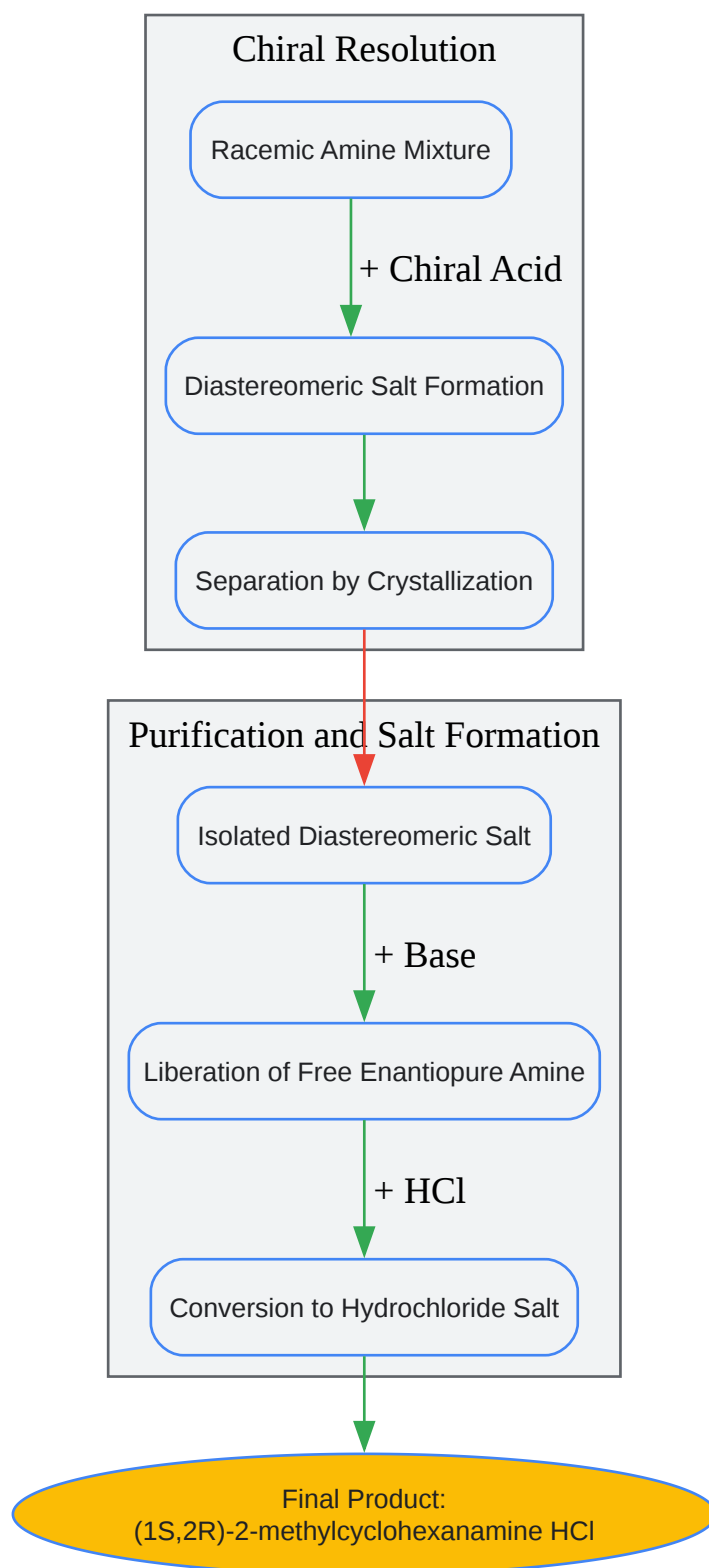
Visualizations

To aid in the understanding of the experimental workflow for obtaining the target molecule, the following diagrams are provided.



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Caption: Workflow for the chiral resolution of racemic 2-methylcyclohexanamine.



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Caption: Logical steps in the synthesis of the target compound.

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- To cite this document: BenchChem. [commercial availability of (1S,2R)-2-methylcyclohexanamine HCl]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b591490/docs#commercial-availability-of-1s-2r-2-methylcyclohexanamine-hcl]

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